

# A Technical Guide to (3S)-3-((tert-Butoxycarbonyl)amino)-5-methylhexanoic Acid

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## Compound of Interest

Compound Name: 3-((tert-Butoxycarbonyl)amino)-5-methylhexanoic acid

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## Introduction

(3S)-3-((tert-Butoxycarbonyl)amino)-5-methylhexanoic acid is a chiral carboxylic acid and a key intermediate in the synthesis of several pharmacologically active molecules. Its structure incorporates a tert-butoxycarbonyl (Boc) protecting group on an amino functional group, a common strategy in peptide synthesis and the development of pharmaceuticals to prevent unwanted side reactions.<sup>[1]</sup> This compound is of particular interest in the pharmaceutical industry as a crucial building block in the asymmetric synthesis of (S)-Pregabalin, a potent anticonvulsant and analgesic drug.<sup>[2][3]</sup> This guide provides an in-depth overview of its chemical and physical properties, molecular structure, synthesis, and its pivotal role in drug development.

## Chemical and Physical Properties

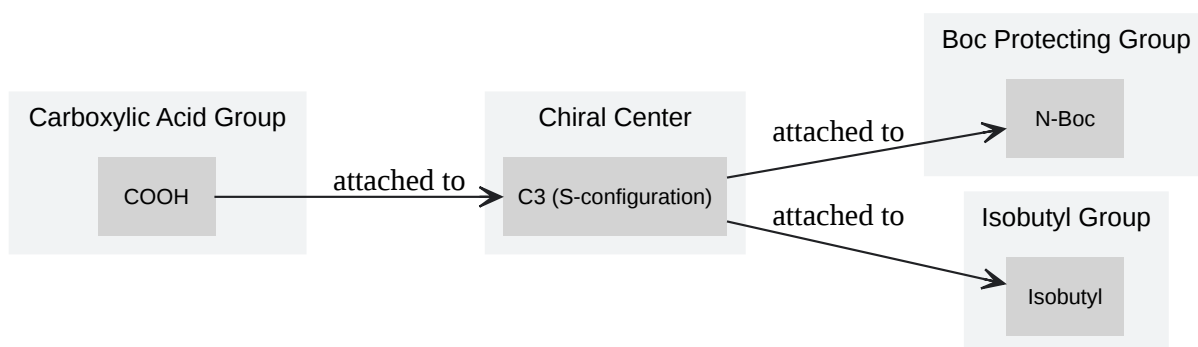
The quantitative data for (3S)-3-((tert-Butoxycarbonyl)amino)-5-methylhexanoic acid are summarized in the table below for easy reference and comparison.

Property	Value
CAS Number	132549-43-0[4]
Molecular Formula	C <sub>12</sub> H <sub>23</sub> NO <sub>4</sub>
Molecular Weight	245.32 g/mol
Melting Point	53-55 °C
Solubility	Very slightly soluble (1.1 g/L at 25°C)
Appearance	White solid
IUPAC Name	(3S)-5-methyl-3-[(2-methylpropan-2-yl)oxycarbonylamino]hexanoic acid

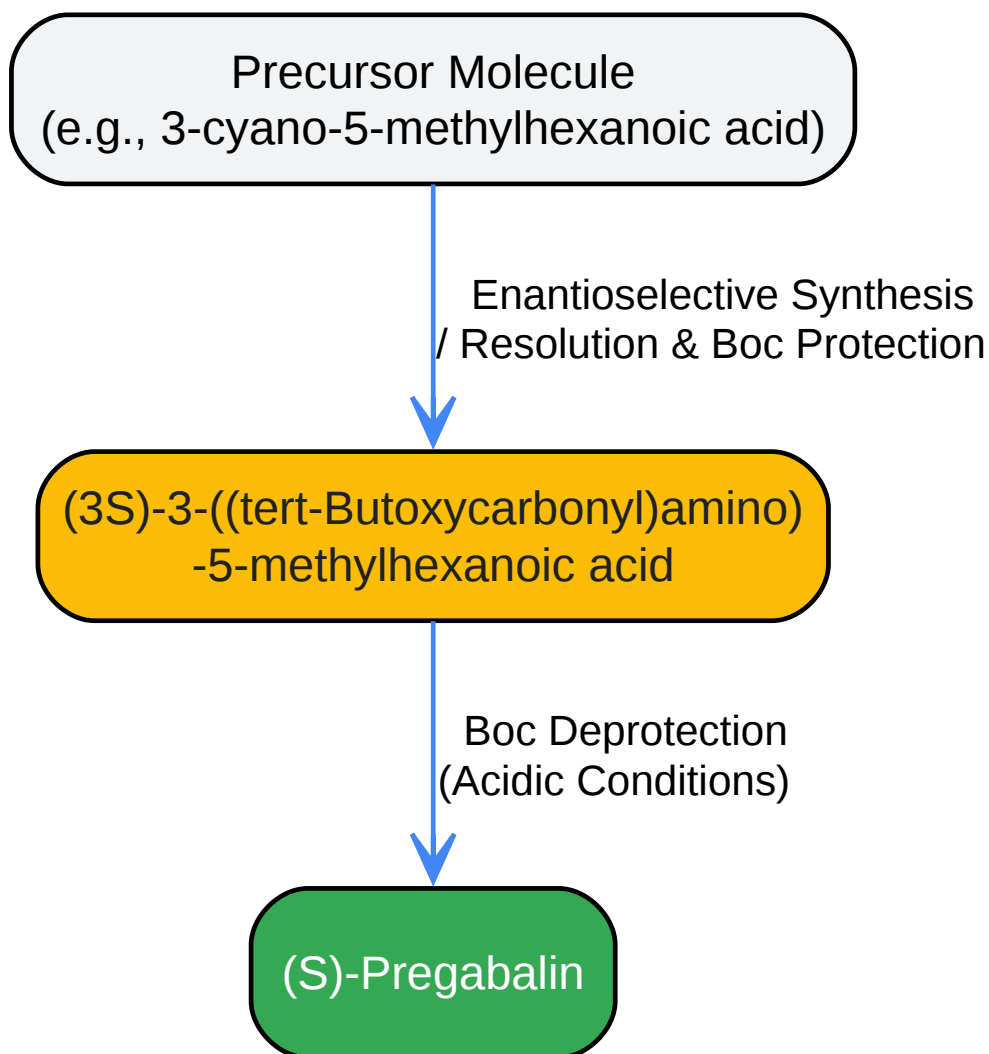
## Molecular Structure

The structure of (3S)-3-((tert-Butoxycarbonyl)amino)-5-methylhexanoic acid features a hexanoic acid backbone with a methyl group at the 5-position and a Boc-protected amino group at the 3-position, which is a chiral center.

## Key Structural Features of (3S)-3-((tert-Butoxycarbonyl)amino)-5-methylhexanoic Acid



## Workflow for the Synthesis of (S)-Pregabalin



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